

In-depth Technical Guide: Methyl 2-(2-pyrimidyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(2-pyrimidyl)acetate

Cat. No.: B1315466

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CAS Number: 60561-50-4

This technical guide provides a comprehensive overview of **Methyl 2-(2-pyrimidyl)acetate**, a heterocyclic compound of interest to researchers and professionals in drug development and organic synthesis. This document outlines its chemical properties, offers a generalized synthesis protocol, and discusses the broader biological context of pyrimidine derivatives.

Chemical and Physical Properties

Methyl 2-(2-pyrimidyl)acetate is a pyrimidine derivative with a methyl acetate group at the 2-position of the pyrimidine ring.^{[1][2]} Its fundamental properties are summarized in the table below, compiled from various chemical suppliers.^{[1][2][3][4]}

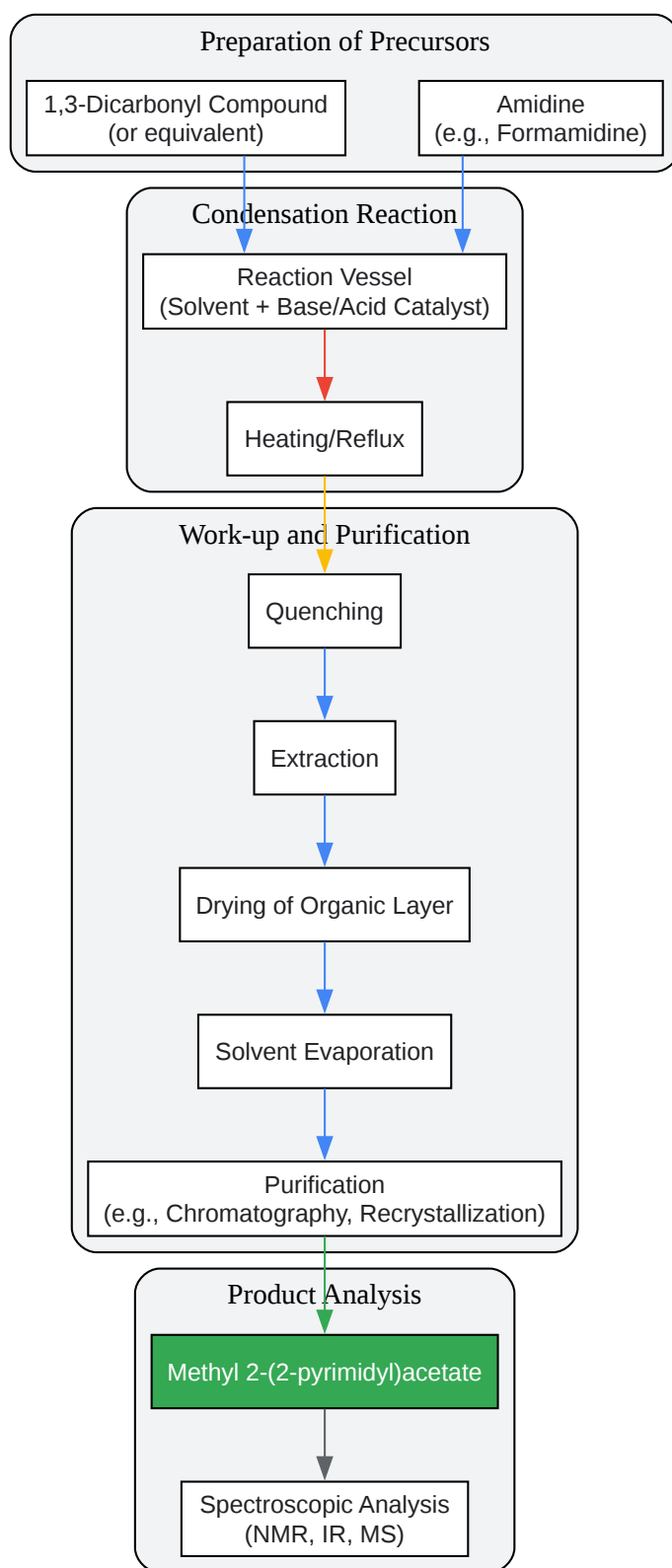
Property	Value	Source
CAS Number	60561-50-4	[1][2]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][3]
Molecular Weight	152.15 g/mol	[1]
IUPAC Name	methyl 2-(pyrimidin-2-yl)acetate	[1]
Boiling Point	220.1°C at 760 mmHg	[3]
Density	1.182 g/cm ³	[3]
Flash Point	86.9°C	[3]
Refractive Index	1.508	[3]
Storage Temperature	2-8°C	[1]

Synthesis Protocol

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-(2-pyrimidyl)acetate** (CAS 60561-50-4) is not readily available in the reviewed literature, a general and widely applicable method for the synthesis of pyrimidine derivatives involves the condensation of a 1,3-dicarbonyl compound (or a synthetic equivalent) with an amidine.

A plausible synthetic approach for **Methyl 2-(2-pyrimidyl)acetate** would involve the reaction of a suitable three-carbon precursor bearing an ester group with formamidine. The following represents a generalized experimental workflow for the synthesis of a pyrimidine ring, which can be adapted for the specific synthesis of **Methyl 2-(2-pyrimidyl)acetate**.

General Experimental Workflow for Pyrimidine Synthesis



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References

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